Reproducibility Guide: Synthesis and Bio-Evaluation of N-(3-acetylphenyl)isonicotinamide (NAPI)

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Compound of Interest

Compound Name:	*N-(3-acetylphenyl)isonicotinamide*
CAS No.:	*87060-71-7*
Cat. No.:	*B438452*

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Executive Summary & Comparative Analysis

N-(3-acetylphenyl)isonicotinamide (NAPI) serves as a privileged scaffold. Its reproducibility hinges on controlling the regioselectivity of the amide bond formation and the purity of the acetyl group for downstream Schiff base condensation.

Performance Matrix: Synthetic Routes

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Feature	Method A: Acid Chloride Activation	Method B: HATU-Mediated Coupling	Recommendation
Yield	High (85-92%)	Moderate (70-80%)	Method A for Scale-up (>5g)
Purity (Crude)	Lower (requires recrystallization)	High (often requires only wash)	Method B for Library Gen.
Moisture Sensitivity	High ($SOCl_2$/Oxalyl chloride)	Low	Method B for Open-Air Labs
Reaction Time	2-4 Hours	12-16 Hours	Method A for Speed
Cost Efficiency	High (Reagents are cheap)	Low (HATU is expensive)	Method A for Routine Use

Performance Matrix: Bioassay Sensitivity

Assay Type	Target / Cell Line	Sensitivity (IC_{50}/MIC)	Reproducibility Score
REMA (Alamar Blue)	M. tuberculosis H37Rv	Moderate (10-50 µM)	High (Z' > 0.7)
MTT Assay	HepG2 (Cytotoxicity)	Low (>100 µM)	High (Robust)

Part I: Synthesis Protocols

Mechanism of Action & Causality

The synthesis involves the formation of an amide bond between the carboxylic acid of isonicotinic acid and the amine of 3-aminoacetophenone.

- Causality: The electron-withdrawing nitrogen in the pyridine ring makes the carbonyl carbon less electrophilic than in benzene analogs. Therefore, strong activation (Acid Chloride) or highly efficient coupling agents (HATU) are required to drive the reaction to completion and prevent side reactions like anhydride formation.

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Protocol A: Acid Chloride Activation (Standard for Scale-Up)

Rationale: Uses thionyl chloride to generate the highly reactive acyl chloride species.

Materials:

- Isonicotinic acid (1.0 eq)[1]
- Thionyl chloride ($SOCl_2$) (5.0 eq)
- 3-Aminoacetophenone (1.0 eq)
- Triethylamine (TEA) (2.5 eq)
- Solvent: Dichloromethane (DCM) (Anhydrous)

Step-by-Step Workflow:

- Activation: Reflux isonicotinic acid in neat $SOCl_2$ for 2 hours until the solution becomes clear.
- Evaporation: Remove excess $SOCl_2$ under reduced pressure. Crucial Step: Co-evaporate with dry toluene (2x) to remove trace acid, which degrades the amine.
- Coupling: Dissolve the resulting isonicotinoyl chloride in anhydrous DCM (0 °C).
- Addition: Dropwise add a solution of 3-aminoacetophenone and TEA in DCM.
- Quench: Stir at RT for 2 hours. Quench with sat. $NaHCO_3$.
- Purification: Wash organic layer with water, brine, dry over Na_2SO_4. Recrystallize from Ethanol.[1]

Protocol B: HATU-Mediated Coupling (Standard for Purity)

Rationale: Uses HATU to form an active ester in situ, avoiding moisture-sensitive intermediates.

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Materials:

- Isonicotinic acid (1.0 eq)[1]
- HATU (1.2 eq)
- DIPEA (Hunig's Base) (3.0 eq)
- 3-Aminoacetophenone (1.0 eq)
- Solvent: DMF (Dimethylformamide)

Step-by-Step Workflow:

- Pre-activation: Dissolve isonicotinic acid and DIPEA in DMF. Add HATU and stir for 15 min (yellow color develops).
- Coupling: Add 3-aminoacetophenone.
- Reaction: Stir at Room Temperature for 16 hours.
- Work-up: Pour into ice-water. The product often precipitates as a solid. Filter and wash with cold water.

Synthesis Workflow Diagram (DOT)

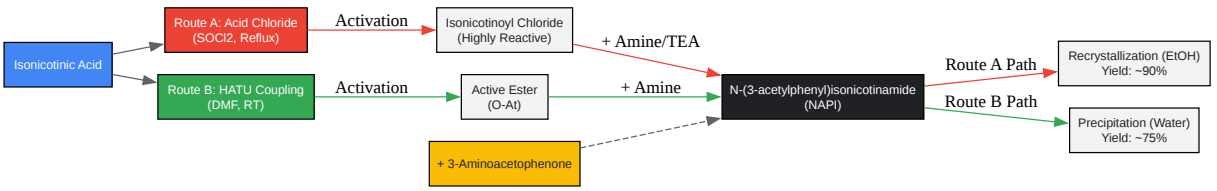

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Figure 1: Comparative synthetic pathways for NAPI. Route A prioritizes yield; Route B prioritizes operational simplicity.

Part II: Bioassay Protocols

NAPI is primarily evaluated for antitubercular activity (as an isonicotinamide analog) and cytotoxicity (to ensure selectivity).

Assay 1: Resazurin Microtiter Assay (REMA) for M. tuberculosis

Rationale: Uses Resazurin (blue) reduction to Resorufin (pink) by viable bacteria. It is non-radioactive and high-throughput.

Protocol:

- Preparation: Prepare a 10 mM stock of NAPI in DMSO.
- Dilution: Perform serial 2-fold dilutions in 7H9 broth (range: 100 µM to 0.1 µM) in 96-well plates.
- Inoculation: Add M. tuberculosis H37Rv (OD_{600} = 0.001) to wells.
- Controls:
  - Positive Control: Isoniazid (MIC ~0.05 µg/mL).
  - Negative Control: DMSO (1%).
- Incubation: 7 days at 37 °C.
- Readout: Add Resazurin solution (0.02%). Incubate 24h. Measure Fluorescence (Ex 560 / Em 590).
- Calculation: MIC is the lowest concentration preventing color change (Blue -> Pink).

Assay 2: MTT Cytotoxicity Assay

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Rationale: Ensures the compound kills bacteria via specific mechanisms (e.g., InhA inhibition) rather than general toxicity.

Protocol:

- Cell Line: HepG2 or Vero cells.
- Seeding: 10,000 cells/well in DMEM. Incubate 24h.
- Treatment: Add NAPI (concentrations 1-100 µM). Incubate 48h.
- Development: Add MTT reagent. Incubate 4h. Solubilize formazan crystals with DMSO.
- Analysis: Absorbance at 570 nm. Calculate CC_{50}.

Biological Evaluation Logic (DOT)

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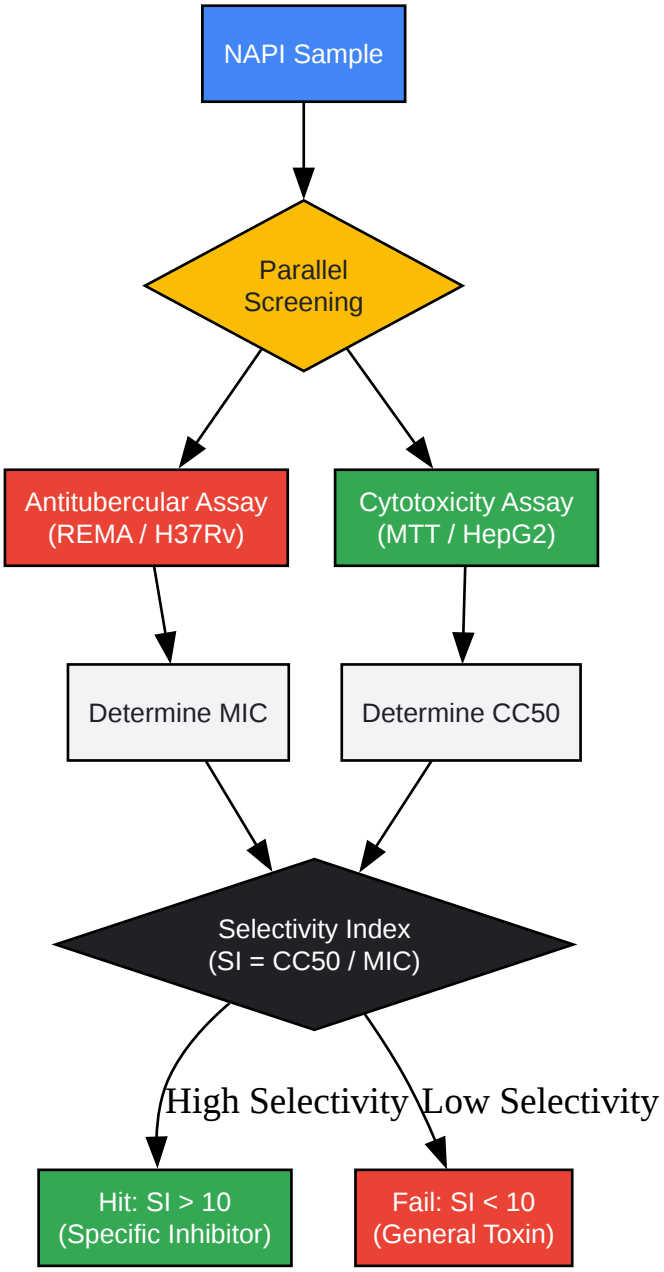

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Figure 2: Logical flow for determining the therapeutic potential of NAPI using Selectivity Index (SI).

Troubleshooting & Critical Control Points

- Synthesis - Amine Deactivation: The acetyl group on 3-aminoacetophenone is electron-withdrawing, making the amine less nucleophilic. Critical: Ensure the reaction is strictly anhydrous (Method A) or use sufficient coupling time (Method B).

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- Bioassay - Solubility: NAPI has limited solubility in aqueous media. Critical: Ensure final DMSO concentration in the assay plate is <1% to avoid solvent toxicity masking the compound's effect.

- Stability: The acetyl group is susceptible to reduction if using harsh reducing agents. Avoid $NaBH_4$ during workups if the ketone needs to be preserved for future derivatization.

References

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Sources

- 1. Synthesis and structure of N-(perfluorophenyl)isonicotinamide - PMC [pmc.ncbi.nlm.nih.gov]
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